

In-Depth Technical Guide on the Safety and Handling of (2-Mercaptoethyl)cyclohexanethiol

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Compound of Interest

Compound Name: (2-Mercaptoethyl)cyclohexanethiol

Cat. No.: B12655978

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Disclaimer: There is a significant lack of specific safety, handling, and toxicological data for **(2-Mercaptoethyl)cyclohexanethiol** in the public domain. This guide has been compiled using data for the structurally analogous and closely related compound, Cyclohexanethiol (CAS No. 1569-69-3). It is crucial to handle **(2-Mercaptoethyl)cyclohexanethiol** with, at a minimum, the same precautions as Cyclohexanethiol. All users must perform a thorough risk assessment before handling this compound and consult any available supplier-specific Safety Data Sheets (SDS).

Executive Summary

This technical document provides a comprehensive overview of the safety and handling precautions for **(2-Mercaptoethyl)cyclohexanethiol**, with data extrapolated from its surrogate, Cyclohexanethiol. This guide is intended for researchers, scientists, and professionals in drug development. Thiols are recognized for their potent and often unpleasant odors and present various health hazards. Strict adherence to the safety protocols detailed herein is paramount to mitigate risks in both laboratory and industrial environments.

Hazard Identification and Classification

Cyclohexanethiol is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The following table outlines its hazard classifications.

Table 1: GHS Classification for Cyclohexanethiol

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapour.[1]
Acute Toxicity, Oral	4	H302: Harmful if swallowed.[2]
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin.
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled.[1]
Skin Corrosion/Irritation	2	H315: Causes skin irritation.[1][2]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation.[1][2]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation.[1][2]

Signal Word:Warning[3] or Danger[1][4]

Physicochemical Properties

A thorough understanding of a chemical's physicochemical properties is fundamental for its safe handling, storage, and use.

Table 2: Physicochemical Properties of Cyclohexanethiol

Property	Value
Molecular Formula	C ₆ H ₁₂ S[3][5][6]
Molar Mass	116.22 g/mol [3][4][6]
Appearance	Colorless liquid with a strong, unpleasant odor. [3][6][7]
Boiling Point	158-160 °C (316-320 °F)[4][5][6]
Melting Point	-30 °C[5]
Flash Point	43 °C (109.4 - 110 °F) (closed cup)[4][8]
Density	0.95 g/mL at 25 °C[4][5][6]
Vapor Density	4.0 (Air = 1)[4]
Vapor Pressure	10.3 mmHg at 37.7 °C[4][5]
Solubility in Water	Insoluble[3][5][7]
Solubility in Other Solvents	Soluble in Ether, Benzene, Acetone, Chloroform. [3]

Toxicological Information

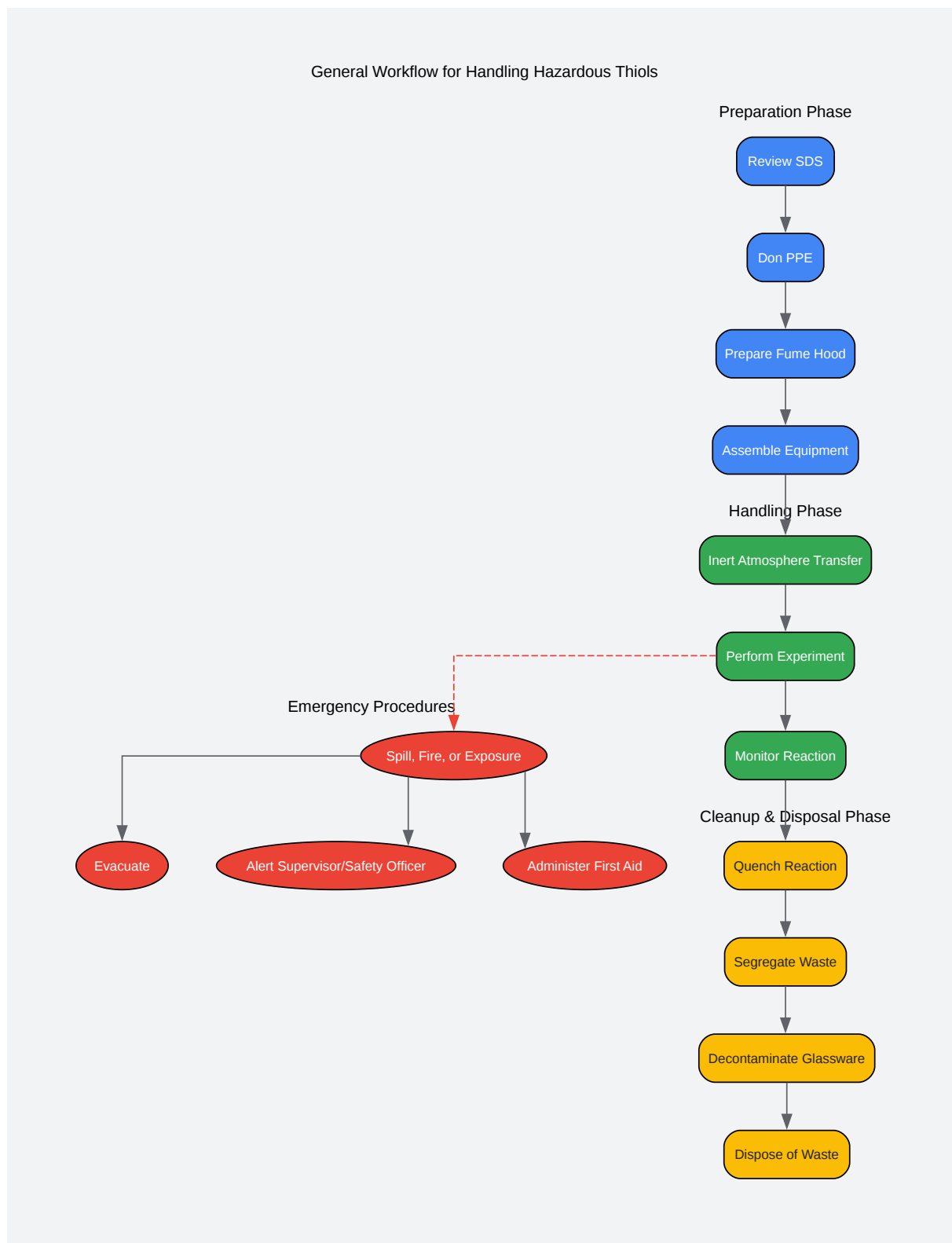
The available toxicological data for Cyclohexanethiol is limited.

Table 3: Toxicological Data for Cyclohexanethiol

Test	Species	Route	Value
LD ₅₀	Mice	Injected	316 mg/kg[6]
LD ₅₀	Rat (male and female)	Oral	1220 mg/kg[9]
LC ₅₀	Rat (male and female)	Inhalation	5.6 - 13.3 mg/L (4 h) [9]

Experimental Workflow and Handling Procedures

As specific experimental protocols for **(2-Mercaptoethyl)cyclohexanethiol** are not available, this section details a generalized workflow for the safe handling of hazardous liquid thiols.



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Caption: A logical workflow for the safe handling of hazardous thiols in a laboratory setting.

Risk Assessment and Preparation

- Review Safety Data Sheet (SDS): Prior to commencing any work, meticulously review the SDS for Cyclohexanethiol.
- Designated Work Area: All manipulations of this compound must be performed within a certified and properly functioning chemical fume hood.[\[10\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Ensure the correct selection and fit of appropriate PPE, including:
 - Nitrile or neoprene gloves.[\[3\]](#)
 - Chemical safety goggles and a face shield.[\[3\]](#)
 - A flame-resistant laboratory coat.
 - Fully enclosed, chemical-resistant footwear.
- Spill Preparedness: A spill kit must be readily accessible. For thiols, this should contain an inert absorbent material and a deactivating solution, such as a fresh solution of sodium hypochlorite.

Handling and Experimental Use

- Static Electricity: To prevent ignition from static discharge, all containers and transfer equipment must be grounded and bonded.[\[3\]](#) Employ only non-sparking tools.[\[3\]](#)
- Inert Atmosphere: As the compound may be sensitive to air, handle it under an inert atmosphere, such as nitrogen or argon.[\[1\]](#)
- Chemical Transfers: Utilize a syringe or cannula for transferring the liquid to minimize the release of vapors. Avoid pouring in an open laboratory environment.

- Heating: If heating is required, use a precisely controlled heating source like a heating mantle or an oil bath situated inside the fume hood. Open flames are strictly prohibited.[\[8\]](#)
- Reaction Systems: Whenever feasible, conduct all reactions within a closed system.

Waste Management and Disposal

- Waste Segregation: All waste materials containing the thiol must be collected in a designated, sealed, and clearly labeled waste container.
- Decontamination: Thoroughly decontaminate all glassware and equipment that has been in contact with the thiol using a suitable deactivating solution before its removal from the fume hood.
- Disposal Protocol: Dispose of all chemical waste in accordance with your institution's hazardous waste management program.[\[3\]](#) Do not dispose of this chemical down the drain.[\[11\]](#)

Emergency Response Procedures

- Inhalation: Immediately move the exposed individual to an area with fresh air. If breathing is labored, provide supplemental oxygen. Seek prompt medical attention.[\[3\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected skin with copious amounts of soap and water for a minimum of 15 minutes. Seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush the eyes with a large volume of water for at least 15 minutes, ensuring to lift the upper and lower eyelids. If contact lenses are present and can be easily removed, do so. Seek immediate medical attention.[\[3\]](#)
- Ingestion: Do not induce vomiting. Rinse the mouth thoroughly with water. Seek immediate medical attention.[\[3\]](#)
- Spills: In the event of a spill, evacuate the immediate area. For minor spills contained within a fume hood, use an inert absorbent to contain the liquid. For major spills, or any spill that occurs outside of a fume hood, evacuate the laboratory and activate your institution's emergency response team.[\[3\]](#)

Storage and Chemical Incompatibility

Correct storage practices are essential for maintaining the chemical's integrity and preventing hazardous reactions.

- **Storage Conditions:** Store in a cool, dry, and well-ventilated location, shielded from direct sunlight.[3] The container should be kept tightly sealed and under an inert atmosphere.[1] It is recommended to store this chemical in a designated flammable liquids cabinet.
- **Incompatible Materials:** Avoid contact with strong oxidizing agents, reducing agents, strong acids, and alkali metals.[2]

Fire and Explosion Hazard

Cyclohexanethiol is a flammable liquid and poses a fire and explosion risk.

- **Suitable Extinguishing Media:** For fires involving this chemical, use dry chemical, foam, or carbon dioxide.[3] The use of water is not recommended as it may cause the fire to spread. [3]
- **Firefighting Precautions:** Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective clothing. The vapors are denser than air and can travel to an ignition source, leading to a flashback. Containers are at risk of exploding when exposed to heat.[3]
- **Hazardous Combustion Products:** The combustion of this material may generate toxic and irritating gases, including sulfur oxides and carbon oxides.[3]

Conclusion

Although specific safety and toxicological data for **(2-Mercaptoethyl)cyclohexanethiol** are not currently available, the information derived from its surrogate, Cyclohexanethiol, clearly indicates that it is a hazardous substance that demands meticulous handling. It is imperative that all personnel receive comprehensive training on the procedures outlined in this guide and any accompanying safety data sheets before engaging in work with this or similar thiol compounds. A thorough, substance-specific risk assessment must be conducted before any use.

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